

Unveiling 6-Methylhydroxyangolensate: A Technical Guide to its Origins and Natural Sources

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Compound of Interest

Compound Name: 6-Methylhydroxyangolensate

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This technical guide provides a comprehensive overview of the origins and natural sources of **6-Methylhydroxyangolensate**, a limonoid of interest to researchers, scientists, and drug development professionals. This document details the biosynthetic pathways, natural occurrences, and experimental protocols for the isolation and characterization of this compound.

Introduction

6-Methylhydroxyangolensate is a naturally occurring tetranortriterpenoid, belonging to the limonoid class of secondary metabolites. Limonoids are known for their wide range of biological activities, and **6-Methylhydroxyangolensate** has been investigated for its potential therapeutic properties. Understanding its natural origins is crucial for sustainable sourcing and further research into its pharmacological applications.

Natural Sources

The primary natural source of **6-Methylhydroxyangolensate** identified to date is the African mahogany tree, *Khaya grandifoliola* (family Meliaceae).^{[1][2][3]} This compound has been successfully isolated from the stem bark of this tree.^{[1][2]} While other species of the *Khaya*

genus are known to produce a variety of limonoids, *Khaya grandifoliola* is the most prominently cited source for **6-Methylhydroxyangolensate**.

Biosynthesis

The biosynthesis of **6-Methylhydroxyangolensate** follows the general pathway for limonoid synthesis in plants. This intricate process originates from the mevalonate (MVA) pathway, which produces the fundamental five-carbon building blocks, isopentenyl pyrophosphate (IPP) and its isomer, dimethylallyl pyrophosphate (DMAPP).

A proposed biosynthetic pathway is outlined below:



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A simplified diagram of the proposed biosynthetic pathway of **6-Methylhydroxyangolensate**.

Experimental Protocols

The isolation and purification of **6-Methylhydroxyangolensate** from its natural source, *Khaya grandifoliola*, typically involves solvent extraction followed by chromatographic separation. The following is a representative protocol based on methodologies described for the isolation of limonoids from this genus.

Plant Material Collection and Preparation

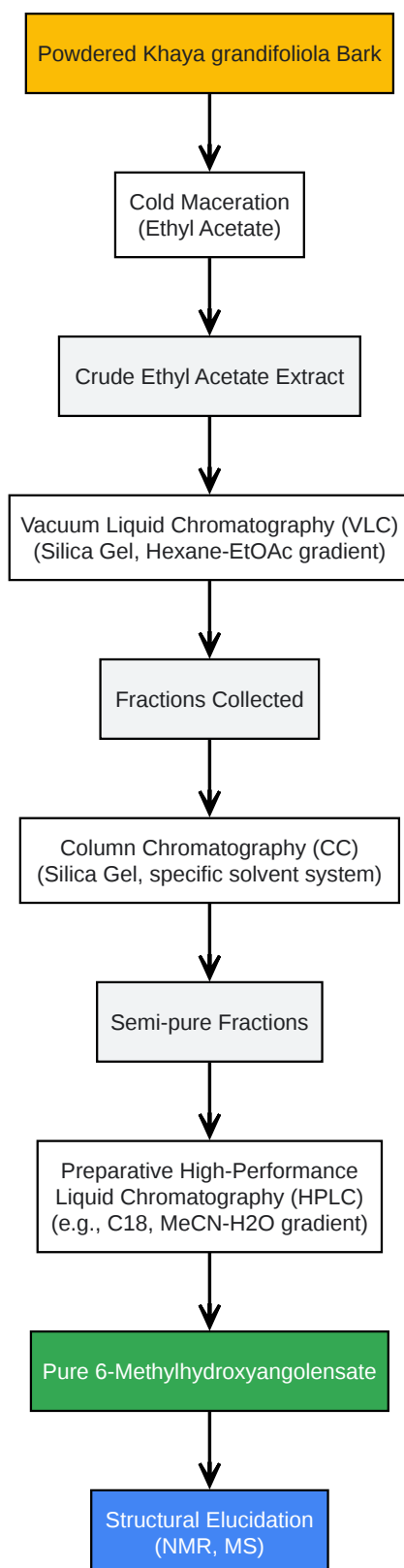
- Fresh stem bark of *Khaya grandifoliola* is collected.
- The bark is air-dried in the shade for several weeks to reduce moisture content.
- The dried bark is then ground into a coarse powder to increase the surface area for extraction.

Extraction

- The powdered bark is subjected to cold maceration with a solvent of intermediate polarity, such as ethyl acetate, for an extended period (e.g., 72 hours) with occasional agitation.
- The process is repeated multiple times to ensure exhaustive extraction.
- The resulting extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Chromatographic Purification

A multi-step chromatographic approach is employed to isolate **6-Methylhydroxyangolensate** from the complex crude extract.



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